

12-Bromododecanoic acid storage stability best practices

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Compound Focus: 12-Bromododecanoic Acid

CAS No.: 73367-80-3

Cat. No.: S577883

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Storage & Handling Specifications

The table below summarizes the key storage and handling information found for **12-Bromododecanoic acid**.

Specification	Details
Recommended Storage	Under room temperature, away from light [1].
Appearance	Off-white or white solid powder [1] [2].
Melting Point	52-55 °C [3].
Solubility	Soluble in chloroform (50 mg/mL) [3].
Shelf Life	2 years [1].
Safety Precautions	Use personal protective equipment, including eyeshields, gloves, and type N95 (US) respirator [3].

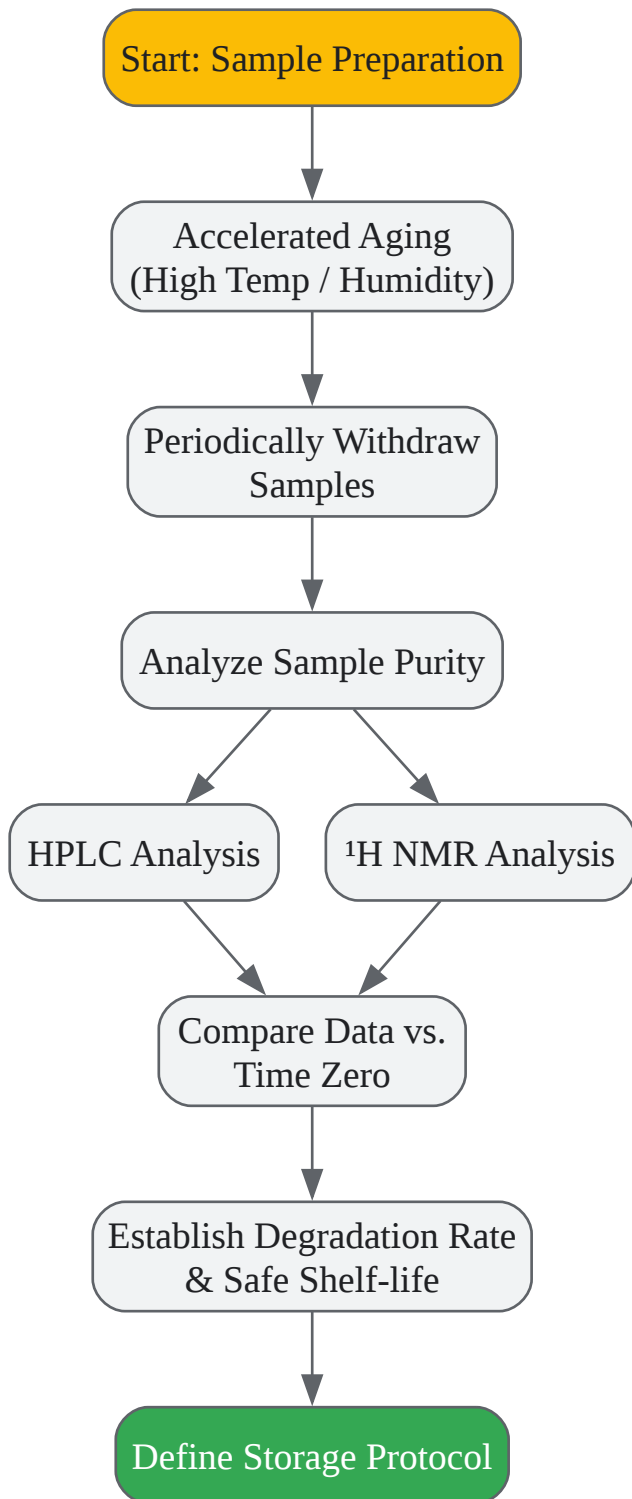
Frequently Asked Questions

- **Q1: What is the best way to store 12-Bromododecanoic acid for long-term stability?** For maximum stability and to achieve the stated shelf life of 2 years, the compound should be stored in a cool, dry place at room temperature and protected from light [1].
- **Q2: What safety measures should I take when handling this compound?** You should wear appropriate personal protective equipment (PPE), including eyeshields, gloves, and a respirator [3]. It is classified as a combustible solid, so keep it away from open flames and heat sources [3].
- **Q3: How can I dissolve 12-Bromododecanoic acid for my experiments?** The compound is soluble in organic solvents like chloroform. A typical preparation is a 50 mg/mL solution, which yields a clear to slightly hazy, colorless to faintly yellow liquid [3].

How to Fill the Information Gaps

The search results lack specific data on degradation products, stability under various conditions (e.g., humidity, different solvents), and detailed experimental protocols. To build a more comprehensive knowledge base, I suggest you:

- **Consult the Source Directly:** The most reliable information can often be found on the **Material Safety Data Sheet (MSDS/SDS)** provided by the manufacturer (e.g., Sigma-Aldrich, product code 200999) [3].
- **Perform a Literature Search:** Use scientific databases like SciFinder or Reaxys to search for research articles that have used this compound. The methods section often contains practical handling details.
- **Establish In-House Tests:** For critical applications, you can set up stability-indicating methods. The general workflow for this is outlined in the diagram below.



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References

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